

An In-Depth Technical Guide to the Physicochemical Properties of Isoeugenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isoeugenol*

Cat. No.: *B1672232*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isoeugenol is a phenylpropanoid, a class of organic compounds synthesized by plants from the amino acid phenylalanine. It is a structural isomer of eugenol and exists as a mixture of cis-(Z) and trans-(E) isomers.[1] Found naturally in the essential oils of various plants, such as ylang-ylang, nutmeg, and clove, **isoeugenol** is characterized by a sweet, spicy, and clove-like odor.[2][3] This compound is utilized in the fragrance and flavor industries and serves as a precursor in the synthesis of vanillin.[3][4] From a toxicological perspective, **isoeugenol** is recognized as a skin sensitizer, a property that necessitates careful consideration in its application. This technical guide provides a comprehensive overview of the core physicochemical properties of **isoeugenol**, details the experimental protocols for their determination, and illustrates a key biological pathway associated with its activity.

Physicochemical Properties of Isoeugenol

The physicochemical properties of **isoeugenol** are critical for understanding its behavior in various matrices, its absorption, distribution, metabolism, and excretion (ADME) profile, and its potential toxicological effects. These properties are summarized in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ O ₂
Molecular Weight	164.20 g/mol
Appearance	Pale yellow to pinkish oily liquid with a spicy, clove-like odor. The trans (E) isomer can be crystalline.
Boiling Point	266 - 270 °C at 760 mmHg
Melting Point	-10 °C (mixture)
Density	Approximately 1.08 g/cm ³ at 25 °C
Water Solubility	Slightly soluble; reported as 810 mg/L at 25 °C.
Solubility in Organic Solvents	Soluble in most organic solvents, including ethanol, fixed oils, and propylene glycol. Sparingly soluble in methanol and slightly soluble in benzene and chloroform.
pKa	Approximately 9.88 - 10.10
LogP (n-octanol/water)	2.6 - 3.04
Vapor Pressure	0.004 - 0.02 mmHg at 20-25 °C
Flash Point	>100 °C (>212 °F)
Refractive Index	Approximately 1.572 - 1.578 at 20 °C

Experimental Protocols for Determination of Physicochemical Properties

The determination of the physicochemical properties of chemical substances like **isoeugenol** is standardized through internationally recognized guidelines, such as those published by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data consistency and reliability.

Boiling Point Determination (OECD Guideline 103)

The boiling point of **isoeugenol** can be determined using several methods outlined in OECD Guideline 103. One common method is ebulliometry, which measures the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. The apparatus consists of a boiling flask, a condenser, and a thermometer. The substance is heated, and the temperature is recorded when a steady reflux is observed.

Another method is the dynamic method, where the vapor pressure of the substance is measured as a function of temperature. The boiling point is the temperature at which the vapor pressure reaches 101.325 kPa.

Water Solubility (OECD Guideline 105)

For a substance with solubility in the range of **isoeugenol**, the Flask Method described in OECD Guideline 105 is appropriate.

- An excess amount of **isoeugenol** is added to a flask containing purified water.
- The flask is agitated at a constant temperature (e.g., 20 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- The mixture is then centrifuged or filtered to separate the undissolved **isoeugenol**.
- The concentration of **isoeugenol** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Partition Coefficient (n-octanol/water) (OECD Guideline 117)

The n-octanol/water partition coefficient (LogP) is a measure of a chemical's lipophilicity and is a key parameter in assessing its environmental fate and biological uptake. The HPLC Method (OECD Guideline 117) is a common and efficient way to estimate LogP.

- A reverse-phase HPLC column (e.g., C18) is used.
- A series of reference compounds with known LogP values are injected onto the column to create a calibration curve of retention time versus LogP.

- **Isoeugenol** is then injected under the same isocratic conditions (a constant mobile phase composition, typically a mixture of methanol and water).
- The retention time of **isoeugenol** is measured, and its LogP is determined by interpolation from the calibration curve.

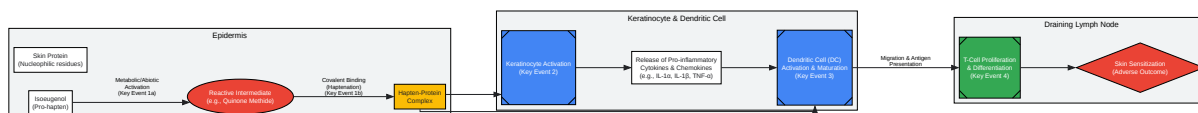
pKa Determination

The acid dissociation constant (pKa) of the phenolic hydroxyl group in **isoeugenol** can be determined by spectrophotometric titration.

- A solution of **isoeugenol** is prepared in a suitable solvent system (e.g., an acetonitrile-water mixture).
- The UV-Vis absorption spectrum of the solution is recorded at various pH values, typically by adding small increments of a strong acid or base.
- The phenolic group's ionization state changes with pH, leading to a shift in the UV-Vis spectrum.
- A wavelength where the absorbance difference between the protonated and deprotonated species is maximal is selected.
- The absorbance at this wavelength is plotted against the pH. The resulting sigmoidal curve will have an inflection point that corresponds to the pKa of the phenolic group.

Mandatory Visualization: Signaling Pathway for Skin Sensitization

Isoeugenol is a known skin sensitizer. The mechanism is believed to involve its metabolic activation to a reactive intermediate that can covalently bind to skin proteins, initiating an immune response. The following diagram illustrates the proposed Adverse Outcome Pathway (AOP) for skin sensitization initiated by **isoeugenol**.



[Click to download full resolution via product page](#)

Caption: Adverse Outcome Pathway for **Isoeugenol**-Induced Skin Sensitization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. OECD 117 - Partition Coefficient, HPLC Method - Situ Biosciences [situbiosciences.com]
- 2. oecd.org [oecd.org]
- 3. oecd.org [oecd.org]
- 4. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physicochemical Properties of Isoeugenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672232#what-are-the-physicochemical-properties-of-isoeugenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com